

Application Notes and Protocols for AI-10-104 in Cell Culture

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Compound of Interest

Compound Name: AI-10-104

Cat. No.: B15138206

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Introduction

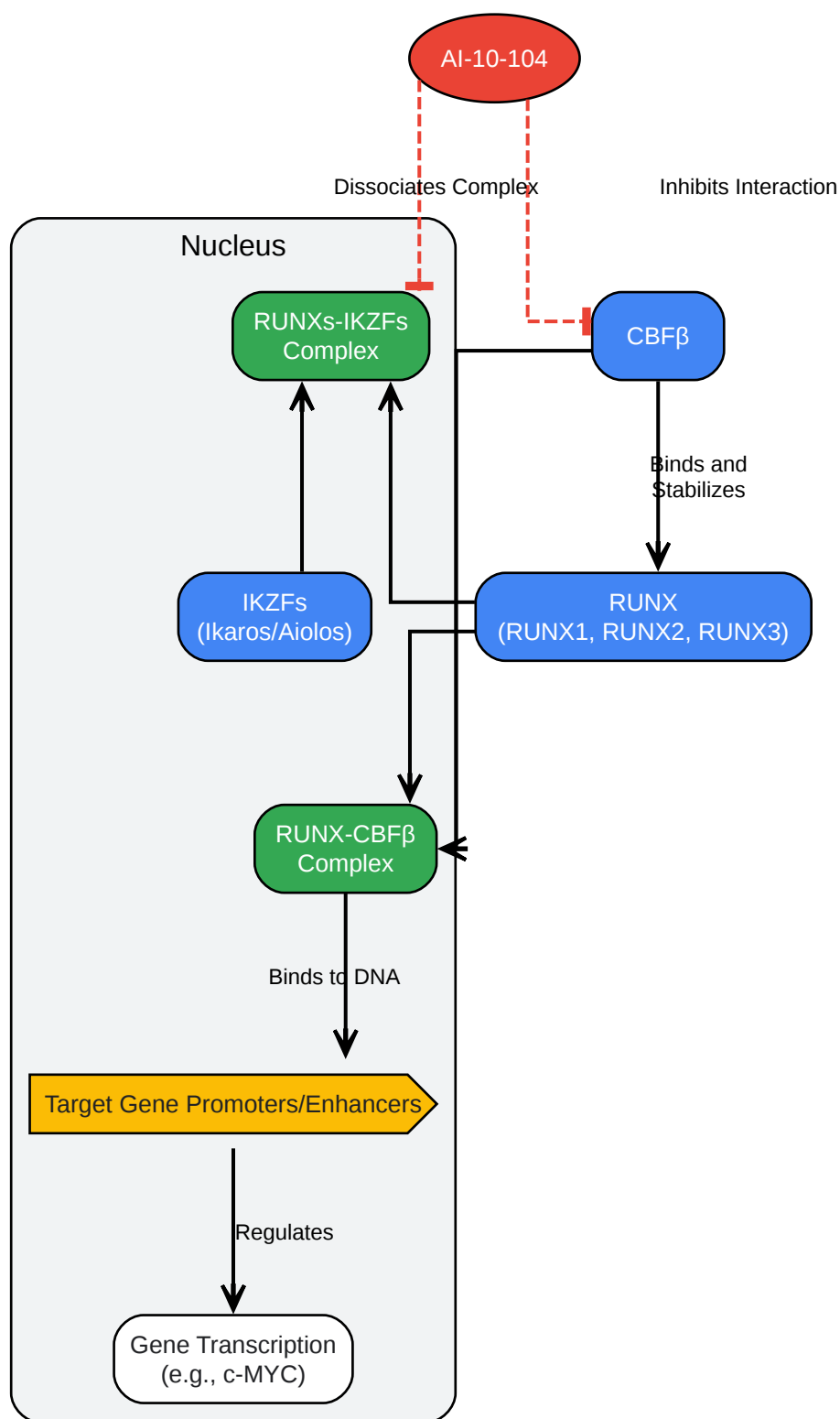
AI-10-104 is a small molecule inhibitor of the protein-protein interaction between the Runt-related transcription factor (RUNX) family members and their binding partner Core-Binding Factor Subunit Beta (CBF β).^[1] By allosterically binding to CBF β , **AI-10-104** prevents the formation of the functional RUNX/CBF β transcriptional complex, which is crucial for the regulation of genes involved in cell differentiation and proliferation.^[1] Dysregulation of RUNX activity is implicated in various cancers, including leukemia and ovarian cancer, making **AI-10-104** a valuable tool for studying RUNX signaling and a potential therapeutic agent.^{[1][2][3]} These application notes provide detailed protocols for the preparation and use of **AI-10-104** in cell culture experiments.

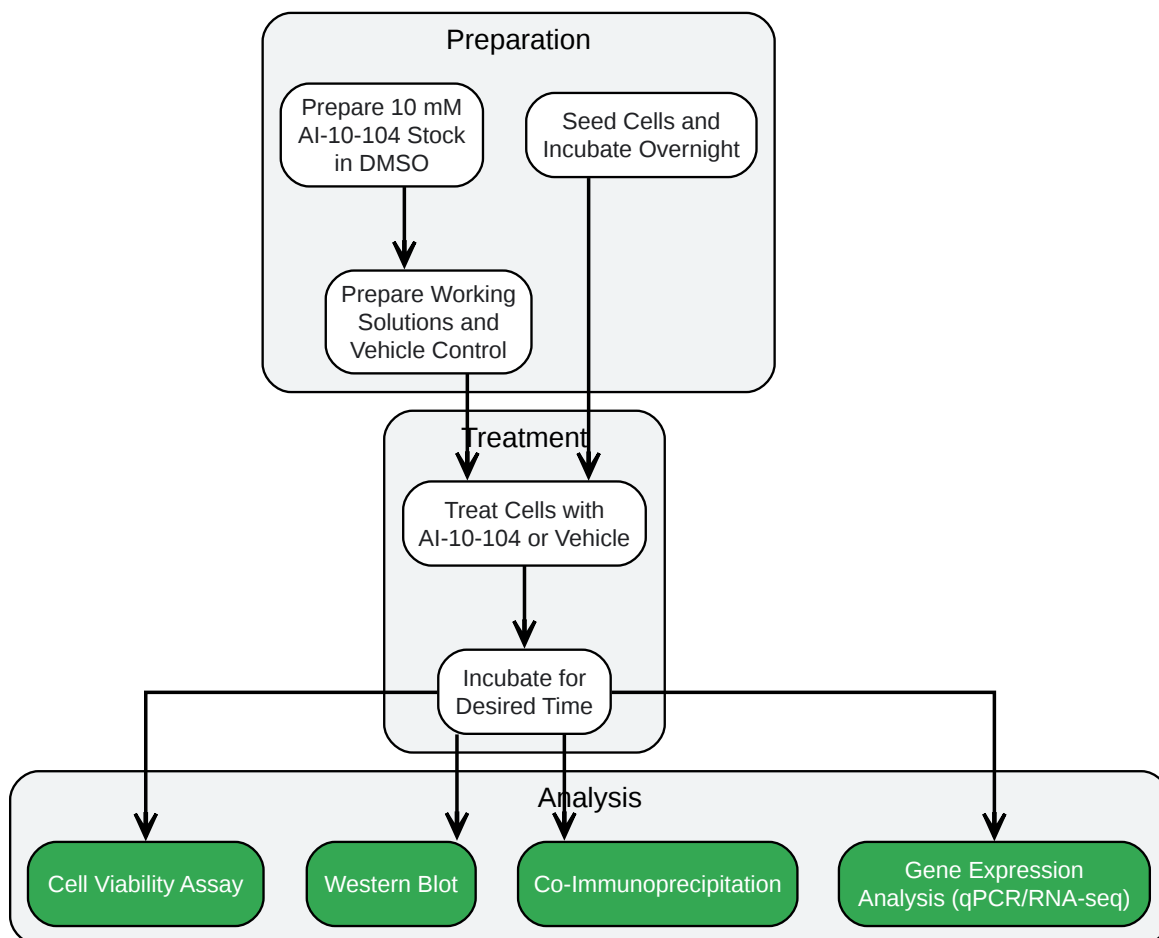
Data Presentation

Quantitative Data Summary for AI-10-104

Parameter	Value	Reference
Molecular Weight	309.24 g/mol	[4]
Formula	C ₁₄ H ₁₀ F ₃ N ₃ O ₂	[4]
CAS Number	1881276-00-1	[4]
Appearance	Off-white to light yellow solid	[4]
Purity	>98% by HPLC	[5]
Solubility in DMSO	50 mg/mL (161.69 mM)	[4]
Recommended Solvent	DMSO (use newly opened, as it is hygroscopic)	[4]
Storage of Powder	-20°C for 3 years	[4]
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month	[4]
Typical Working Concentration	0 - 10 µM	[4][6]
IC ₅₀ (FRET assay for RUNX1-CBFβ binding)	1.25 µM	[1]

Signaling Pathway Diagram





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References

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- To cite this document: BenchChem. [Application Notes and Protocols for AI-10-104 in Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15138206#how-to-prepare-ai-10-104-stock-solution-for-cell-culture]

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